

N,N-Dimethyl-1,4-butanediamine chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-Dimethylaminobutylamine

Cat. No.: B1346629

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An In-depth Technical Guide to N,N-Dimethyl-1,4-butanediamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N,N-Dimethyl-1,4-butanediamine, a diamine compound with applications in chemical synthesis and pharmaceutical development. The document details its chemical structure, IUPAC nomenclature, physicochemical properties, and provides an illustrative synthetic pathway.

Chemical Structure and Nomenclature

N,N-Dimethyl-1,4-butanediamine is a diamine featuring a four-carbon chain with a primary amine at one terminus and a dimethylated tertiary amine at the other.

Chemical Structure:

IUPAC Name: (4-aminobutyl)dimethylamine^[1]

SMILES String: CN(C)CCCCN^[1]

Molecular Formula: C₆H₁₆N₂^[1]

Physicochemical Properties

A summary of the key quantitative data for N,N-Dimethyl-1,4-butanediamine is presented in the table below. It is important to distinguish this compound from its isomer, N,N'-Dimethyl-1,4-butanediamine, as their physical properties may differ.

Property	Value	Reference
Molecular Weight	116.21 g/mol	
Appearance	Clear colorless liquid	[1]
Refractive Index (@ 20°C)	1.4375-1.4415	[1]
Purity (GC)	≥97.5%	[1]
Purity (Titration)	≥97.5 to ≤102.5%	[1]

Note: Some reported physical properties in literature, such as boiling point and density, may correspond to the N,N'-dimethyl isomer and should be used with caution.

Synthesis Pathway

N,N-Dimethyl-1,4-butanediamine can be synthesized through various methods. A common approach involves the reductive amination of a suitable precursor. The following diagram illustrates a conceptual synthetic pathway.



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Caption: A conceptual two-step synthesis of a 1,4-diaminobutane derivative.

Experimental Protocols

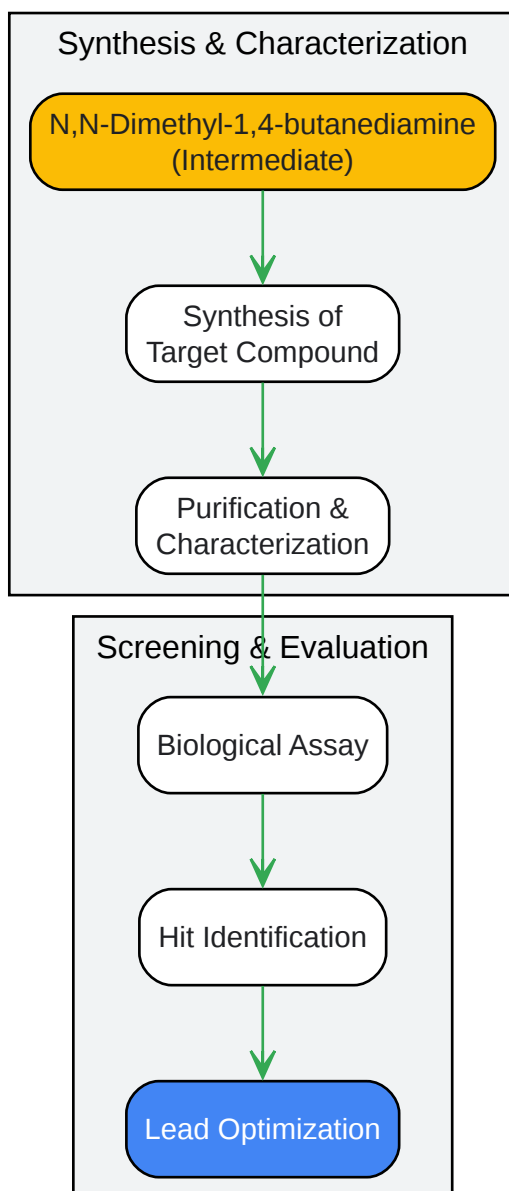
While a detailed, step-by-step protocol for the synthesis of N,N-Dimethyl-1,4-butanediamine is not readily available in the public domain, a general procedure for the synthesis of 1,4-diaminobutane derivatives involves a two-step process. This process begins with the catalytic hydrogenation of a succinic acid dinitrile in the presence of acetic anhydride to form an N,N'-

diacetyl-1,4-diaminobutane intermediate. This intermediate is then subjected to acid or alkaline hydrolysis to yield the final diaminobutane product. The specific conditions for methylation would require further process development.

Applications in Research and Development

N,N-Dimethyl-1,4-butanediamine and its derivatives are valuable building blocks in organic synthesis. They are utilized in the pharmaceutical industry as intermediates for the synthesis of various drug candidates. Additionally, these compounds find applications in the development of polymers and as cross-linking agents.

The following diagram illustrates a generalized workflow for the utilization of a chemical intermediate like N,N-Dimethyl-1,4-butanediamine in a drug discovery context.



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Caption: Role of an intermediate in a drug discovery workflow.

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References

- 1. N,N-Dimethyl-1,4-butanediamine, 98% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
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